

Introduction: The Strategic Importance of 2-Bromo-3-methylpyrazine

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Compound of Interest

Compound Name: **2-Bromo-3-methylpyrazine**

Cat. No.: **B037793**

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2-Bromo-3-methylpyrazine is a substituted pyrazine, a class of heterocyclic aromatic compounds that are integral to numerous fields of chemical science. Its structure, featuring a pyrazine ring functionalized with both a bromine atom and a methyl group, makes it a highly versatile and valuable building block in organic synthesis. The pyrazine core itself is a key pharmacophore found in many biologically active molecules, including vitamins like riboflavin and folic acid, as well as numerous pharmaceuticals.[1][2][3]

The strategic placement of the bromine atom provides a reactive handle for a variety of cross-coupling reactions, allowing for the facile introduction of new carbon-carbon and carbon-heteroatom bonds. The electron-withdrawing nature of the pyrazine ring, further influenced by the substituents, dictates its reactivity and makes it a crucial intermediate in the synthesis of complex molecular architectures.[4] This guide offers a comprehensive overview of the physical properties, chemical behavior, synthesis, applications, and safety protocols for **2-Bromo-3-methylpyrazine**, designed for scientists and professionals in research and development.

Core Physical and Chemical Properties

The fundamental properties of **2-Bromo-3-methylpyrazine** are summarized below. These characteristics are critical for planning reactions, purification procedures, and for safe storage and handling.

Property	Value	Reference(s)
IUPAC Name	2-bromo-3-methylpyrazine	[5]
Synonyms	Pyrazine, 2-bromo-3-methyl-	[6]
CAS Number	120984-76-1	[5] [6]
Molecular Formula	C ₅ H ₅ BrN ₂	[5]
Molecular Weight	173.01 g/mol	[5] [6]
Appearance	Colorless to pale yellow liquid or solid/semi-solid	[6] [7]
Odor	Strong, pungent	[6]
Boiling Point	194.85°C at 760 mmHg	[7]
Flash Point	71.6°C	[7]
Density	~1.597 g/cm ³	[7]
Refractive Index	~1.558	[7]
Solubility	Soluble in organic solvents; insoluble in water.	[6]
Storage Conditions	Store under inert gas (nitrogen or argon) at 2-8°C.	[7]

Molecular Structure and Spectroscopic Profile

The structural and electronic features of **2-Bromo-3-methylpyrazine** are foundational to its chemical identity and reactivity.

Chemical Structure and Identifiers

- Canonical SMILES:CC1=NC=CN=C1Br[\[5\]](#)[\[6\]](#)
- InChI:InChI=1S/C5H5BrN2/c1-4-5(6)8-3-2-7-4/h2-3H,1H3[\[5\]](#)[\[6\]](#)
- InChIKey:NDBBGCAETKIKIC-UHFFFAOYSA-N[\[5\]](#)[\[6\]](#)

Spectroscopic Data

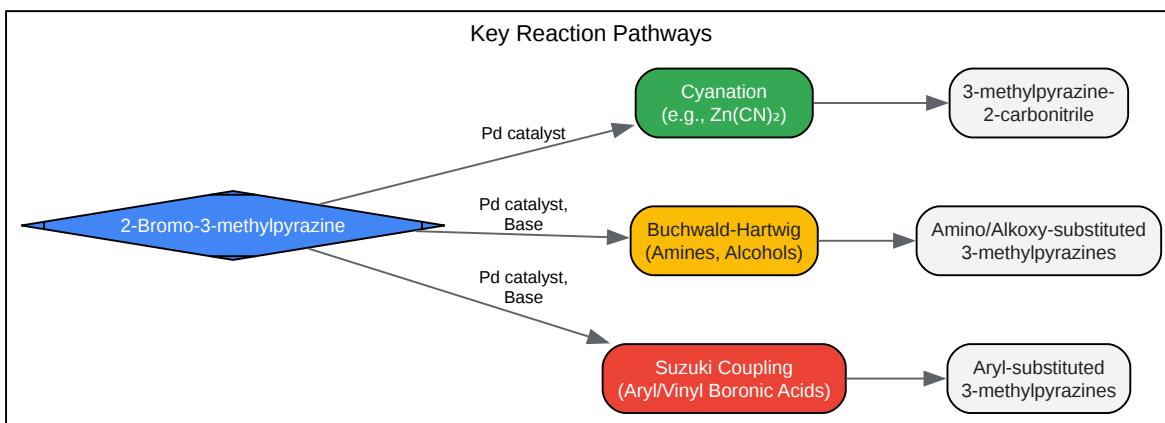
While detailed spectra are typically found in proprietary databases or certificates of analysis, the characterization of **2-Bromo-3-methylpyrazine** relies on standard spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the proton and carbon environments, respectively, verifying the positions of the methyl group and the protons on the pyrazine ring.
- Mass Spectrometry (MS): Provides the molecular weight and fragmentation pattern, confirming the elemental composition. The isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) is a key diagnostic feature.
- Infrared (IR) Spectroscopy: Identifies characteristic vibrational frequencies of the aromatic C-H, C=N, and C-Br bonds within the molecule.

Chemical Reactivity and Synthetic Utility

The reactivity of **2-Bromo-3-methylpyrazine** is dominated by the interplay between the electron-deficient pyrazine ring and the reactive C-Br bond. This makes it a valuable substrate for constructing more complex molecules.

The bromine atom serves as an excellent leaving group, making the molecule amenable to a variety of transition metal-catalyzed cross-coupling reactions. This is the most common and powerful application of this building block, enabling the formation of C-C, C-N, and C-O bonds. The electron-deficient nature of the pyrazine ring facilitates these transformations.



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Caption: Major cross-coupling reactions involving **2-Bromo-3-methylpyrazine**.

Synthesis Methodology

A common laboratory-scale synthesis involves the direct bromination of a suitable pyrazine precursor. The following protocol is a generalized representation based on established chemical principles for halogenating heterocyclic compounds.

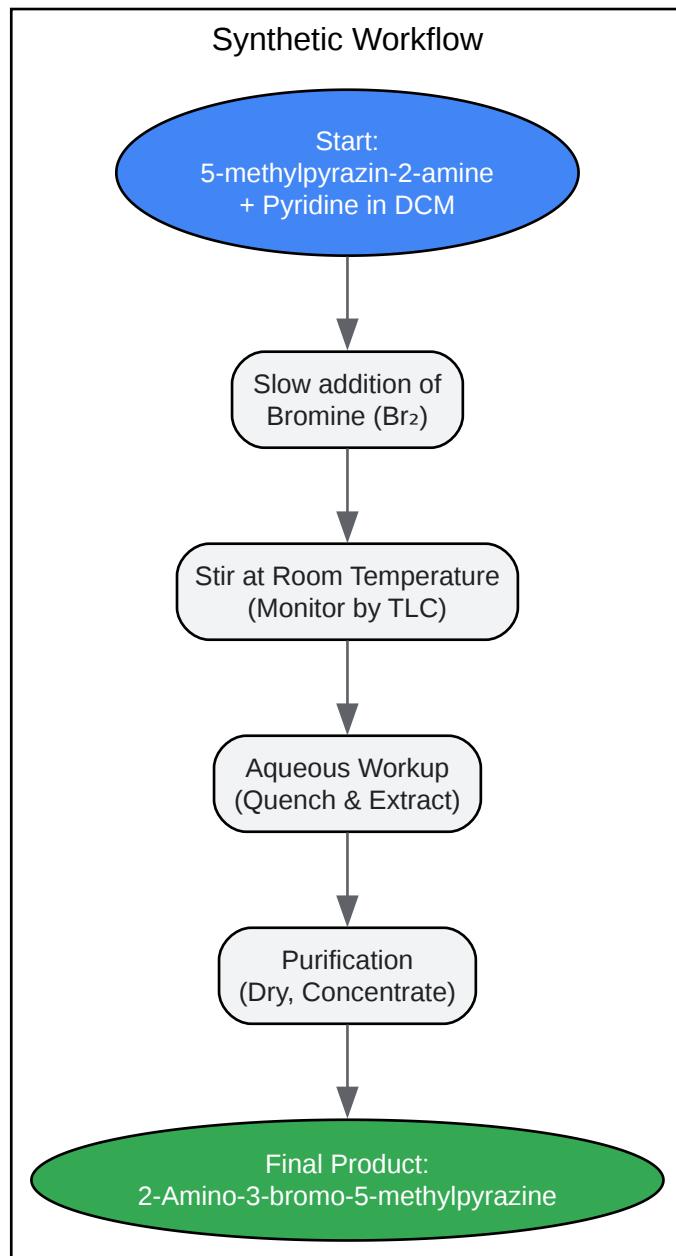
Example Protocol: Bromination of 2-Amino-5-methylpyrazine

This method involves the electrophilic substitution of a hydrogen atom with bromine on an activated pyrazine ring, followed by removal of the activating group if necessary. A more direct route is the bromination of 2-amino-5-methylpyrazine.^[8]

Step-by-Step Protocol:

- Dissolution: Dissolve the starting material, 5-methylpyrazin-2-amine, and a base such as pyridine in a suitable solvent like dichloromethane (DCM).^[8]

- Bromination: Cool the mixture and slowly add a solution of bromine in DCM. The base neutralizes the HBr byproduct.[8]
- Reaction: Stir the mixture at room temperature, monitoring the reaction's progress using Thin Layer Chromatography (TLC).[8]
- Workup: Upon completion, quench the reaction with water. Separate the organic layer.[8]
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.[8] Further purification can be achieved via column chromatography or recrystallization.



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Caption: Generalized workflow for the synthesis of a brominated methylpyrazine.

Applications in Research and Industry

2-Bromo-3-methylpyrazine is a key intermediate in several high-value chemical industries.

- Pharmaceuticals and Drug Discovery: The pyrazine scaffold is present in numerous approved and experimental drugs.[1] This building block allows for the systematic exploration of chemical space around the pyrazine core. By using it in cross-coupling reactions, medicinal chemists can generate libraries of novel compounds to be screened for biological activity against various therapeutic targets.[2][3][9] Its derivatives are investigated for anticancer, antibacterial, and anti-inflammatory properties, among others.[2][3]
- Flavor and Fragrance: In the flavor industry, pyrazines are well-known for contributing roasted, nutty, and toasted aromas. **2-Bromo-3-methylpyrazine** can be used as a precursor to synthesize specific flavor compounds that impart these desirable sensory characteristics to food products.[6]
- Agrochemicals: Similar to its role in pharmaceuticals, this compound serves as an intermediate in the synthesis of new pesticides and herbicides, where the pyrazine ring can be a crucial element for biological efficacy.[6][7]

Safety, Handling, and Storage

Due to its potential hazards, **2-Bromo-3-methylpyrazine** must be handled with appropriate caution.

GHS Hazard Classification

The compound is classified with several hazards under the Globally Harmonized System (GHS).[5]

Hazard Statement	Description	GHS Code	Reference(s)
Acute Toxicity, Oral	Harmful if swallowed	H302	[5]
Skin Irritation	Causes skin irritation	H315	[5]
Eye Irritation/Damage	Causes serious eye irritation/damage	H318/H319	[5]
STOT SE 3	May cause respiratory irritation	H335	[5]

Recommended Handling and PPE

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[7][10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[11]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[11]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[10][11]

Storage and Stability

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[7]
- Inert Atmosphere: For long-term stability and to prevent degradation, store under an inert atmosphere of nitrogen or argon at 2-8°C.[7]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[10]

Conclusion

2-Bromo-3-methylpyrazine is more than a simple chemical reagent; it is a strategic intermediate that unlocks a wide array of synthetic possibilities. Its well-defined physical properties and predictable chemical reactivity, centered on the versatile C-Br bond, make it an indispensable tool for researchers. From the development of life-saving pharmaceuticals to the creation of novel agrochemicals and unique flavor profiles, the applications of this compound are both broad and impactful. Adherence to strict safety protocols is paramount to harnessing its full potential responsibly. This guide provides the foundational knowledge required for its effective and safe utilization in a professional research setting.

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